

A Technical Overview of 2,4-Dinitrodiphenylamine: Properties, Synthesis, and Metabolism

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Compound of Interest

Compound Name: 2,4-Dinitrodiphenylamine

Cat. No.: B1346988

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This guide provides an in-depth look at the chemical compound **2,4-Dinitrodiphenylamine** (DNDPA), targeting researchers, scientists, and professionals in drug development. It covers the core physicochemical properties, a detailed experimental protocol for its synthesis, and an illustration of its metabolic pathway under anaerobic conditions.

Core Physicochemical Properties

2,4-Dinitrodiphenylamine is a solid chemical compound with distinct characteristics.^[1] The primary quantitative data for this molecule are summarized below for clear reference.

Property	Value
Molecular Formula	C ₁₂ H ₉ N ₃ O ₄ ^{[1][2][3]}
Linear Formula	(O ₂ N) ₂ C ₆ H ₃ NHC ₆ H ₅ ^[4]
Molecular Weight	259.22 g/mol ^{[1][2][3][4]}
Melting Point	159-161 °C ^{[1][4][5]}
Boiling Point	413.8 ± 35.0 °C at 760 mmHg ^[5]
Density	1.4 ± 0.1 g/cm ³ ^[5]
CAS Number	961-68-2 ^[4]

Experimental Protocol: Synthesis via Nucleophilic Aromatic Substitution

The synthesis of **2,4-Dinitrodiphenylamine** is commonly achieved through the nucleophilic aromatic substitution reaction between 1-chloro-2,4-dinitrobenzene and aniline.^[6] A general procedure for this type of N-arylation reaction is detailed below.

Materials:

- Amine (e.g., Aniline)
- Aryl Halide (e.g., 1-Chloro-2,4-dinitrobenzene)
- 20% Deep Eutectic Solvent (DES)
- Ethanol
- Cold Water

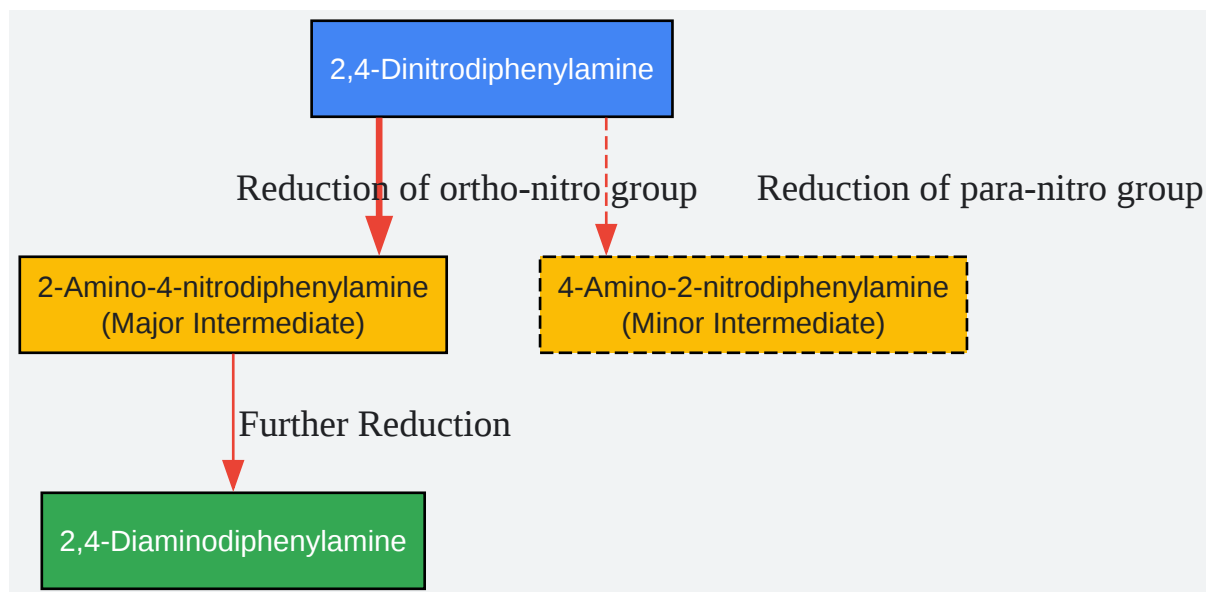
Procedure:

- Dissolve the amine (1.2 mmol) in a 20% Deep Eutectic Solvent (DES).
- Add the aryl halide (1 mmol) to the solution at room temperature.
- Stir the reaction mixture. The progress of the reaction should be monitored using Thin-Layer Chromatography (TLC).
- Upon completion of the reaction, add cold water to the mixture.
- The precipitated solid product is then collected by filtration.
- The crude product is purified through recrystallization using ethanol.^[7]

This reaction involves the nucleophilic attack of the aniline on the electron-deficient carbon of the 1-chloro-2,4-dinitrobenzene, leading to the displacement of the chlorine atom.^{[6][8]}

Metabolic Pathway

Under anaerobic conditions, such as in sediment-water environments, **2,4-Dinitrodiphenylamine** undergoes metabolic degradation.[9] The initial and primary step in this process is the reduction of the nitro group at the ortho-position of the molecule.[9] This transformation is mediated by microorganisms, such as sulfate-reducing bacteria.[9]



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Caption: Anaerobic degradation pathway of **2,4-Dinitrodiphenylamine**.

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